Safeguarding Your Research: A Comprehensive Guide to Handling CHELEX 100

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*CHELEX 100*
CAS No.:	*147171-95-7*
Cat. No.:	*B1177728*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount to fostering innovation and achieving reliable results. This guide provides essential, immediate safety and logistical information for handling **CHELEX 100**, a chelating ion exchange resin. By offering clear operational and disposal plans, this document aims to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

Operational Plan for Handling **CHELEX 100**

CHELEX 100 is a styrene divinylbenzene copolymer containing iminodiacetate ions that act as chelating groups, giving it a high affinity for polyvalent metal ions.[1] While it is not classified as a hazardous substance according to the Globally Harmonized System (GHS), following standard laboratory procedures is crucial to ensure safety and prevent contamination.[2]

Pre-Operational Checks:

- Consult the Safety Data Sheet (SDS): Before beginning any work, thoroughly review the **CHELEX 100** SDS.

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- Assemble Personal Protective Equipment (PPE): Ensure all necessary PPE is available and in good condition.
- Prepare the Work Area: Designate a clean and organized workspace. Ensure emergency equipment, such as an eyewash station and safety shower, is accessible.
- Verify Reagent and Equipment Integrity: Check that the **CHELEX 100** container is properly labeled and sealed. Ensure all other reagents and equipment are clean and functional.

Step-by-Step Handling Procedure:

- Don PPE: Put on a lab coat, safety glasses with side shields, and nitrile gloves.[3][4][5]
- Prepare **CHELEX 100** Suspension:
  - For applications such as DNA extraction, a 5-20% (w/v) suspension of **CHELEX 100** in sterile, deionized water or a suitable buffer (e.g., TE buffer) is often prepared.[2][5]
  - When pipetting the **CHELEX 100** suspension, ensure it is well-mixed, as the resin beads settle quickly. Using a wide-bore pipette tip can be helpful.[5]
- Perform the Application:
  - Batch Method: Add the **CHELEX 100** suspension directly to the sample. Gently vortex or mix to ensure contact between the resin and the sample.[2]
  - Column Method: For larger scale applications, **CHELEX 100** can be used in a column format.[2][6]
- Post-Application:
  - Separate the **CHELEX 100** resin from the sample supernatant by centrifugation.[2][4]
  - Carefully transfer the supernatant to a new, clean tube for downstream applications.

Disposal Plan for **CHELEX 100**

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Proper disposal of laboratory waste is essential to protect personnel and the environment. Although **CHELEX 100** is not classified as hazardous, it should not be disposed of in regular trash or down the drain.[2][7]

Step-by-Step Disposal Procedure:

- Collect Waste: Place used **CHELEX 100** resin and any contaminated consumables (e.g., pipette tips, microcentrifuge tubes) into a designated, clearly labeled waste container.
- Label the Waste Container: The label should include "Non-Hazardous Laboratory Waste," the contents (e.g., "Used **CHELEX 100** resin"), the date, and the name of the responsible researcher or lab.[8]
- Store Waste Appropriately: Store the sealed waste container in a designated area away from the main laboratory workspace while awaiting pickup.
- Arrange for Disposal: Follow your institution's specific procedures for the disposal of non-hazardous solid laboratory waste. This typically involves arranging for pickup by your institution's Environmental Health and Safety (EHS) department or a designated waste management contractor.[8][9]

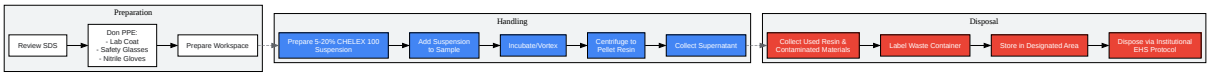
Personal Protective Equipment (PPE) Summary

The following table summarizes the recommended PPE for handling **CHELEX 100**.

PPE Category	Item	Specifications
Eye Protection	Safety Glasses	Must have side shields.[3][4][5]
Hand Protection	Gloves	Nitrile gloves are recommended.[3][4][5]
Body Protection	Lab Coat or Apron	To protect skin and clothing.[3][4]

Experimental Workflow for Handling CHELEX 100

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Caption: Workflow for the safe handling and disposal of **CHELEX 100**.

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